

# Application Notes and Protocols for GSK3368715 Hydrochloride in Cell Culture

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GSK3368715 hydrochloride

Cat. No.: B10823057

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

GSK3368715, also known as EPZ019997, is a first-in-class, orally active, potent, and selective inhibitor of Type I protein arginine methyltransferases (PRMTs).[1][2] It functions as a reversible and S-adenosyl-L-methionine (SAM) uncompetitive inhibitor, targeting PRMT1, PRMT3, PRMT4, PRMT6, and PRMT8.[3][4] Dysregulation of Type I PRMTs is implicated in various cancers, making them attractive therapeutic targets.[5][6] GSK3368715 induces anti-proliferative effects across a broad range of hematological and solid tumor cell lines by altering arginine methylation states on numerous substrates.[7]

The primary mechanism of action involves the inhibition of the formation of asymmetric dimethylarginine (ADMA), leading to an accumulation of monomethylarginine (MMA) and symmetric dimethylarginine (SDMA).[6] This shift in methylation patterns affects various cellular processes, including gene expression, RNA metabolism, DNA damage response, and signal transduction pathways.[5][6]

## Data Presentation

### Enzymatic Inhibitory Activity

**GSK3368715 hydrochloride** demonstrates potent inhibition of several Type I PRMT enzymes, with low nanomolar IC<sub>50</sub> values.

Target Enzyme	IC50 (nM)
PRMT1	3.1
PRMT8	1.7
PRMT6	5.7
PRMT4 (CARM1)	1148
PRMT3	48

Table 1: In vitro enzymatic inhibitory activity of GSK3368715 against various PRMT isoforms.

[\[3\]](#)[\[4\]](#)

## Cellular Proliferation and Viability

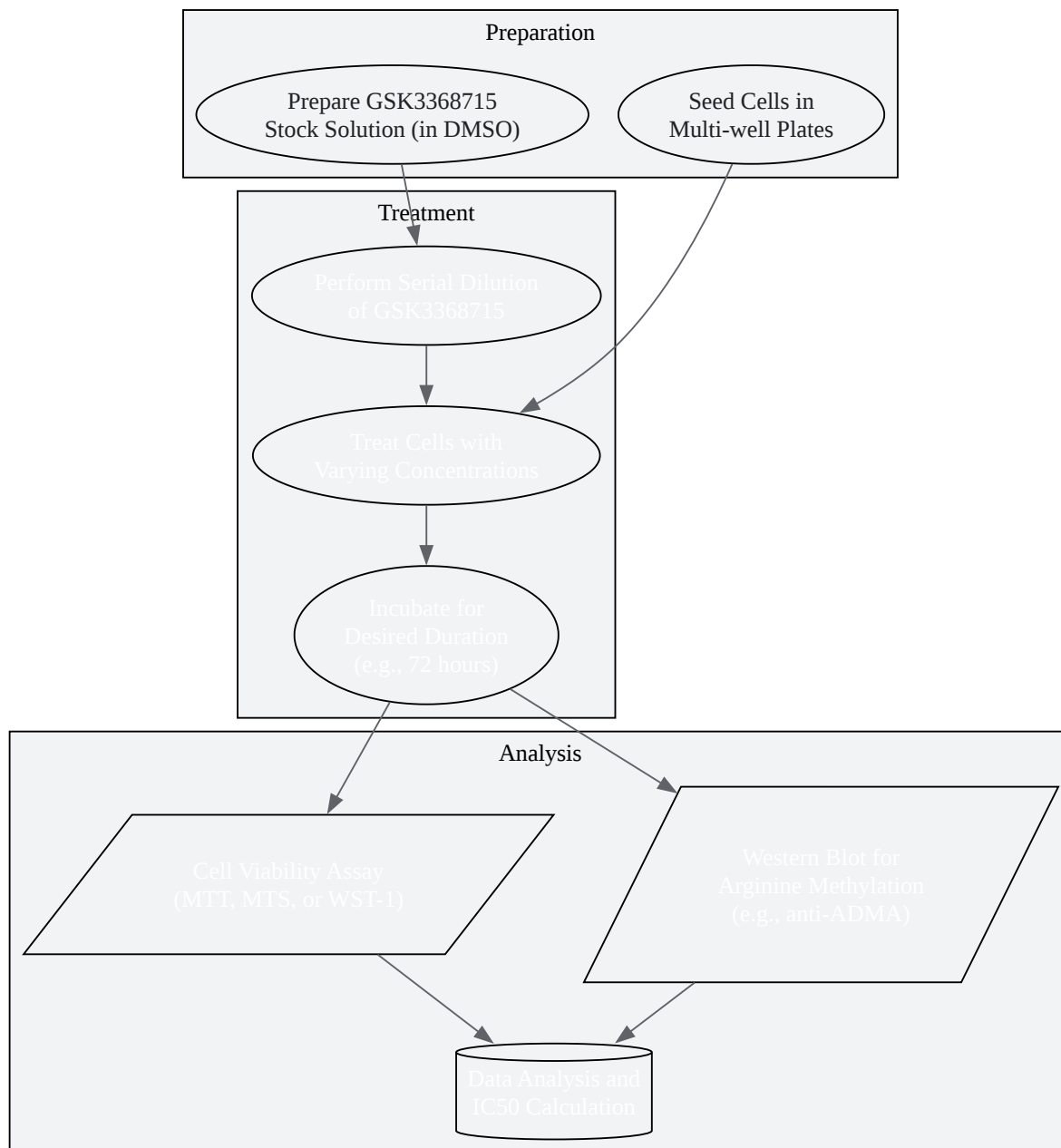
GSK3368715 has shown significant anti-proliferative activity in a wide array of cancer cell lines. The sensitivity to the compound is cell-line dependent.

Cell Line	Cancer Type	IC50 / gIC50 (nM)	Notes
Toledo	Diffuse Large B-cell Lymphoma	59	Exhibits a cytotoxic response.
HCT-116	Colon Carcinoma	38,250 (38.25 $\mu$ M)	Assessed by CCK-8 assay.
Various	Pancreatic, Breast, Renal	Not specified	Significant tumor growth reduction in xenograft models.

Table 2: Cellular anti-proliferative activity of GSK3368715 in selected cancer cell lines.[\[3\]](#)

It has been reported that GSK3368715 shows 50% or more growth inhibition in the majority of 249 cancer cell lines tested, representing 12 different tumor types.[3][4] Lymphoma, breast cancer, and multiple myeloma cell lines are among the most sensitive.

## Signaling Pathways



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. GSK3368715 (EPZ019997) - Chemietek [chemietek.com]
- 2. axonmedchem.com [axonmedchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. PRMT1 in human neoplasm: cancer biology and potential therapeutic target - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Phase 1 study of GSK3368715, a type I PRMT inhibitor, in patients with advanced solid tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 7. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for GSK3368715 Hydrochloride in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10823057#gsk3368715-hydrochloride-working-concentration-for-cell-culture]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)